

Technical Guide: Characterization and Handling of 2,3-Dichloro-5-iodopyridine

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Compound of Interest

Compound Name: 2,3-Dichloro-5-iodopyridine

CAS No.: 97966-01-3

Cat. No.: B1321507

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CAS: 97966-01-3 | Formula: C₅H₂Cl₂IN | Mol.[\[1\]](#)[\[2\]](#) Weight: 273.89 g/mol [\[3\]](#)

Executive Summary

2,3-Dichloro-5-iodopyridine is a critical halogenated heterocyclic building block, primarily utilized in the synthesis of agrochemicals (e.g., propionic acid herbicides) and pharmaceutical intermediates via Suzuki-Miyaura and Heck cross-coupling reactions.

Unlike its common analog 2-chloro-5-iodopyridine (MP: 95–98°C), **2,3-dichloro-5-iodopyridine** is a low-melting solid with a sharp melting point range of 56.5°C – 57.5°C. Accurate melting point determination is the primary rapid-assay metric for establishing regioisomeric purity, as contamination with starting materials (e.g., 2,3-dichloropyridine) or isomers significantly depresses this value.

Key Physical Properties

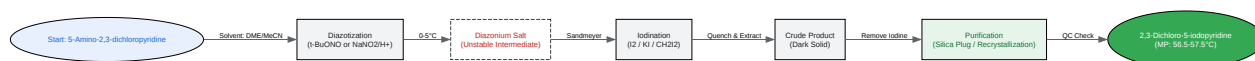
Property	Value / Description	Source
Melting Point	56.5 – 57.5 °C	US Patent 4,517,368 [1]
Appearance	White to off-white crystalline solid	[1]
Boiling Point	~276 °C (Predicted @ 760 mmHg)	ChemicalBook [2]
Density	2.1 ± 0.1 g/cm ³	Predicted
Solubility	Soluble in DCM, EtOAc, THF; Insoluble in water	Experimental observation

Synthesis & Production Logic

To understand the impurity profile affecting the melting point, one must understand the synthesis. Two primary routes exist: Lithiation (cryogenic) and Diazotization (Sandmeyer-type). The Diazotization route is preferred for laboratory-scale batches due to operational simplicity, though it carries specific safety risks regarding diazonium intermediates.

Workflow Visualization

The following diagram outlines the critical pathways and decision nodes for synthesis and purification.



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Figure 1: Synthetic workflow for the Sandmeyer conversion of 5-amino-2,3-dichloropyridine to the target iodide.

Detailed Protocol: Diazotization Route

Context: This method avoids the use of pyrophoric n-butyllithium required in the alternative lithiation route.

- Pre-Reaction Setup: Ensure all glassware is bone-dry. Purge the reaction vessel with Nitrogen ().
- Diazotization: Dissolve 5-amino-2,3-dichloropyridine (1.0 eq) in Dimethoxyethane (DME) or Acetonitrile. Cool to 0°C.
- Reagent Addition: Add tert-butyl nitrite (1.5 eq) dropwise. Critical: Maintain temperature <5°C to prevent decomposition of the diazonium species.
- Iodination: Add Iodine () (1.0 eq) and Potassium Iodide (KI) (1.5 eq) slowly.
- Workup: The reaction mixture will turn dark purple/brown. Quench with saturated sodium thiosulfate () to reduce excess iodine (color change from purple to yellow/clear). Extract with Ethyl Acetate.[4]
- Purification: The crude solid is often colored due to trace iodine. Recrystallization from Hexane/Ethanol or a short silica plug (eluting with Hexane/EtOAc) is required to achieve the white solid necessary for accurate MP determination.

Characterization & Quality Control

Melting Point Determination Protocol

The melting point is the most sensitive indicator of isomeric purity for this compound.

Equipment: Capillary Melting Point Apparatus (e.g., Buchi or Mettler Toledo). Standard: USP <741> / ASTM E324.

- **Sample Prep:** Dry the sample in a vacuum desiccator for >2 hours to remove trace solvent (solvent inclusion significantly depresses MP). Grind to a fine powder.
- **Loading:** Fill the capillary to a height of 2–3 mm. Compact the sample by tapping.
- **Ramp Rate:**
 - **Fast Ramp:** 10°C/min up to 45°C.
 - **Critical Ramp:** 1.0°C/min from 45°C to 60°C.
- **Observation:**
 - **Onset:** First visible liquid droplet (Target: 56.5°C).
 - **Clear Point:** Complete liquefaction (Target: 57.5°C).
- **Failure Mode Analysis:**
 - **MP < 54°C:** Indicates solvent retention or presence of 2,3-dichloropyridine (starting material).^[5]
 - **Broad Range (>2°C):** Indicates presence of regioisomers (e.g., 2,3-dichloro-4-iodopyridine).

Spectroscopic Validation (NMR)

While MP is a quick check, ¹H-NMR is definitive.

- **Solvent:**                            
- **Signals:** The molecule has only two aromatic protons.
 - **H6 (Position 6):** Doublet, deshielded by Nitrogen (~8.3 – 8.5 ppm).
 - **H4 (Position 4):** Doublet, shielded relative to H6 (~8.0 – 8.2 ppm).
 - **Coupling:** Small meta-coupling ( Hz).
- **Purity Check:** Look for broad singlets at ~4-5 ppm (unreacted amine) or multiplets in the 7.0-7.5 ppm range (non-iodinated starting material).

Safety & Handling (SDS Summary)

Signal Word: WARNING

Hazard Class	H-Code	Precaution
Acute Toxicity (Oral)	H302	Do not eat/drink in lab. Wash hands post-handling.
Skin Irritation	H315	Wear nitrile gloves (minimum 0.11mm thickness).
Eye Irritation	H319	Wear safety goggles. Use a fume hood.
STOT - SE	H335	May cause respiratory irritation. Avoid dust generation.

Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). Protect from light. Iodine-carbon bonds can be photosensitive, leading to discoloration (liberation of

) over time.

References

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